

An In-Depth Technical Guide to 2,4-Dibromo-6-ethylaniline

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Compound of Interest

Compound Name: 2,4-Dibromo-6-ethylaniline

Cat. No.: B3416411

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Introduction

2,4-Dibromo-6-ethylaniline is a halogenated aromatic amine with potential applications as a chemical intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries. Its structure, featuring a reactive amine group and two bromine atoms on the benzene ring, makes it a versatile building block for introducing a substituted aniline moiety into a variety of molecular scaffolds. The ethyl group at the ortho position relative to the amine influences the steric and electronic properties of the molecule, potentially imparting unique reactivity and characteristics to its derivatives.

This technical guide provides a comprehensive overview of the known physico-chemical properties of **2,4-Dibromo-6-ethylaniline**, outlines a probable synthetic route, and discusses its safety profile based on available data. This document is intended for researchers, scientists, and drug development professionals who may consider using this compound in their synthetic endeavors.

Molecular Structure and Identification

The molecular structure of **2,4-Dibromo-6-ethylaniline** consists of an aniline core substituted with two bromine atoms at positions 2 and 4, and an ethyl group at position 6.

Figure 1: 2D structure of **2,4-Dibromo-6-ethylaniline**.

Table 1: Chemical Identifiers

Identifier	Value	Source
CAS Number	81100-30-3	[1] [2]
Molecular Formula	C ₈ H ₉ Br ₂ N	[3] [4]
Molecular Weight	278.97 g/mol	[3] [4]
IUPAC Name	2,4-Dibromo-6-ethylaniline	
SMILES	Nc1=c(CC)cc(Br)cc1Br	[4]

Physico-chemical Properties

Comprehensive experimental data for the physico-chemical properties of **2,4-Dibromo-6-ethylaniline** is limited in publicly accessible literature. The available information is predominantly based on computational predictions.

Table 2: Predicted Physico-chemical Properties

Property	Value	Source
Melting Point	18-20 °C (Predicted)	[5]
Boiling Point	301.7 ± 37.0 °C at 760 mmHg (Predicted)	[5]
Refractive Index	1.624 (Predicted)	[5]
XLogP3	3.4	[4]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	1	[4]
Rotatable Bond Count	1	[4]

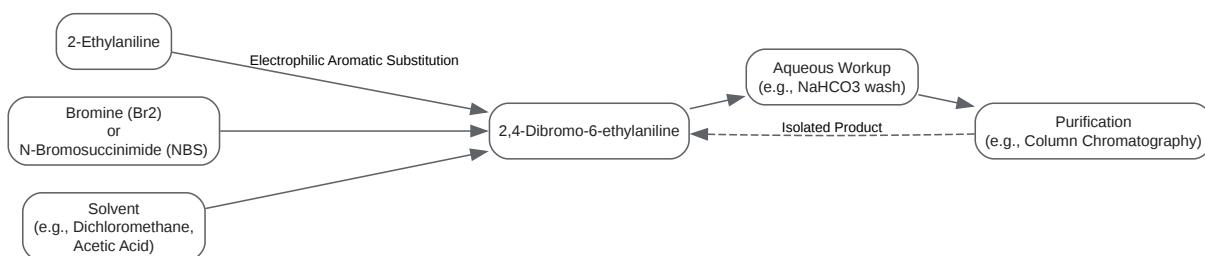
Solubility: The solubility of **2,4-Dibromo-6-ethylaniline** has not been experimentally determined in a range of solvents. Based on its chemical structure, a substituted aniline, it is expected to be sparingly soluble in water and soluble in common organic solvents such as ethanol, methanol, acetone, and dichloromethane.

Spectroscopic Data: As of the date of this publication, no experimental spectroscopic data (¹H NMR, ¹³C NMR, FT-IR, Mass Spectrometry) for **2,4-Dibromo-6-ethylaniline** has been found in the public domain. Researchers are advised to perform their own analytical characterization upon synthesis or acquisition of this compound.

Synthesis and Experimental Protocols

A plausible synthetic route to **2,4-Dibromo-6-ethylaniline** is via the electrophilic bromination of 2-ethylaniline. The amino group of the aniline is a strong activating group, directing electrophilic substitution to the ortho and para positions. The presence of the ethyl group at the 2-position will sterically hinder one of the ortho positions, leading to bromination at the para (4) and the other ortho (6) position. However, polybromination is a common side reaction in the bromination of activated anilines. To control the reaction and achieve the desired dibrominated product, careful control of stoichiometry and reaction conditions is crucial.

A general procedure adapted from the bromination of other ortho-alkylanilines can be proposed.



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Figure 2: Proposed synthetic workflow for **2,4-Dibromo-6-ethylaniline**.

Exemplary Synthetic Protocol: Bromination of 2-Ethylaniline

This protocol is a generalized procedure and may require optimization for yield and purity.

Materials:

- 2-Ethylaniline
- Bromine (Br_2) or N-Bromosuccinimide (NBS)
- Dichloromethane (CH_2Cl_2) or Glacial Acetic Acid
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for elution

Procedure:

- Reaction Setup: In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 2-ethylaniline (1 equivalent) in the chosen solvent (e.g., dichloromethane). Cool the solution to 0-5 °C in an ice bath.
- Brominating Agent Addition: Dissolve bromine (2 equivalents) in a small amount of the same solvent and add it to the dropping funnel. Add the bromine solution dropwise to the stirred solution of 2-ethylaniline over a period of 30-60 minutes, maintaining the temperature below 10 °C. Causality Note: The slow, dropwise addition at low temperature is critical to control the exothermic reaction and minimize the formation of over-brominated byproducts.
- Reaction Monitoring: After the addition is complete, allow the reaction mixture to stir at room temperature for a specified time (e.g., 1-3 hours). The reaction progress should be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.

- **Quenching and Workup:** Once the reaction is complete, carefully quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate until the effervescence ceases. This step neutralizes any excess acid and unreacted bromine.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is then purified by column chromatography on silica gel, using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to isolate the desired **2,4-Dibromo-6-ethylaniline**.

Self-Validating System: The purity of the final product should be rigorously assessed using techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity. The melting point of the purified compound should also be determined and compared to predicted values.

Safety and Handling

While a comprehensive, experimentally verified Safety Data Sheet (SDS) for **2,4-Dibromo-6-ethylaniline** is not widely available, a chemical supplier provides the following GHS hazard information.[\[1\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

GHS Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Handling Recommendations:

- Use this compound in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water and seek medical advice.
- Store in a tightly sealed container in a cool, dry place away from incompatible materials.

Potential Applications

While specific applications for **2,4-Dibromo-6-ethylaniline** are not extensively documented, its structural motifs suggest its utility as an intermediate in several areas of chemical synthesis:

- Pharmaceuticals: The substituted aniline core is a common feature in many biologically active molecules. This compound could serve as a starting material for the synthesis of novel therapeutic agents.
- Agrochemicals: Brominated aromatic compounds are frequently used in the development of herbicides, fungicides, and insecticides.
- Material Science: The presence of bromine atoms allows for further functionalization through cross-coupling reactions, making it a potential precursor for the synthesis of specialty polymers or dyes.

The applications of the closely related compound, 2,4-dibromo-6-methylaniline, as a building block in the synthesis of pharmaceuticals and agrochemicals have been noted.^[3] It is plausible that **2,4-Dibromo-6-ethylaniline** could be explored for similar purposes.

Conclusion

2,4-Dibromo-6-ethylaniline is a chemical compound with potential as a synthetic intermediate. This guide has consolidated the available information on its physico-chemical properties, highlighting the current reliance on predicted data. A plausible and detailed synthetic protocol has been outlined, providing a practical starting point for its preparation in a laboratory setting. The provided safety information underscores the need for careful handling of this compound. Further experimental investigation into the properties and reactivity of **2,4-Dibromo-6-ethylaniline** is warranted to fully realize its potential in various fields of chemical research and development.

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